Technical Support Center: Stability of 3-Iodo-6-methylchromone Under Basic Conditions

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Compound of Interest

Compound Name:	*3-Iodo-6-methylchromone*
CAS No.:	*341528-94-7*
Cat. No.:	*B1376996*

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Welcome to the technical support center for researchers, scientists, and drug development professionals. This guide provides in-depth information, troubleshooting advice, and frequently asked questions (FAQs) regarding the stability of **3-Iodo-6-methylchromone** when subjected to basic (alkaline) conditions. Our goal is to equip you with the necessary knowledge to anticipate potential challenges, interpret unexpected results, and design robust experimental protocols.

Introduction: The Challenge of Basic Conditions

3-Iodo-6-methylchromone is a valuable synthetic intermediate in medicinal chemistry and materials science.[1] However, its stability can be compromised in the presence of bases. The electron-deficient γ-pyrone ring of the chromone scaffold is susceptible to nucleophilic attack, and the α-iodo ketone functionality introduces additional reaction pathways.[2] Understanding these potential degradation routes is critical for successful synthesis, purification, and application of this compound.

Frequently Asked Questions (FAQs)

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Q1: I am observing the disappearance of my **3-Iodo-6-methylchromone** starting material upon treatment with a mild base. What is happening?

A1: The most probable cause is base-mediated degradation. There are two primary pathways to consider:

- Ring-Opening via Nucleophilic Attack: The C-2 position of the chromone ring is electrophilic and susceptible to attack by nucleophiles, including hydroxide ions or other bases.[2] This attack leads to the opening of the pyrone ring to form an intermediate phenolate, which can then undergo further reactions.

- Favorskii Rearrangement: As an α-halo ketone, **3-Iodo-6-methylchromone** can undergo a Favorskii rearrangement in the presence of a base.[3][4][5] This reaction involves the formation of a cyclopropanone intermediate, followed by nucleophilic attack and ring-opening to yield a carboxylic acid derivative, typically with a contracted ring system.[6][7]

The specific pathway that predominates will depend on the reaction conditions, including the nature of the base, the solvent, and the temperature.

Q2: What are the likely degradation products I should be looking for?

A2: Based on the potential degradation pathways, you should consider the following products:

- From Ring-Opening: Nucleophilic attack by hydroxide would likely lead to the formation of a substituted salicylic acid derivative after subsequent workup.

- From Favorskii Rearrangement: This pathway would result in the formation of a benzofuran-2-carboxylic acid derivative. The 6-methyl group would remain on the benzene ring.

It is also possible to observe a mixture of products, particularly if the reaction conditions are not carefully controlled.

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Q3: My reaction involves a nucleophilic substitution at the 3-position. How can I minimize degradation of the chromone core?

A3: To favor nucleophilic substitution at the C-3 position over degradation, consider the following strategies:

- Choice of Base: Use a non-nucleophilic, sterically hindered base to deprotonate your nucleophile without promoting attack on the chromone ring.
- Temperature Control: Run the reaction at the lowest possible temperature that still allows for the desired substitution to occur. Degradation reactions often have a higher activation energy.
- Reaction Time: Monitor the reaction closely and quench it as soon as the starting material is consumed to prevent prolonged exposure to basic conditions.
- Anhydrous Conditions: If your nucleophile can be used under anhydrous conditions, this will prevent hydrolysis of the chromone ring.

Q4: Does the methyl group at the 6-position influence the stability?

A4: The 6-methyl group is an electron-donating group, which can have a modest stabilizing effect on the electron-deficient chromone ring. However, this effect is generally not sufficient to prevent degradation under basic conditions. Its primary utility is often as a synthetic handle or for modulating the biological activity of the final product.[1]

Troubleshooting Guide

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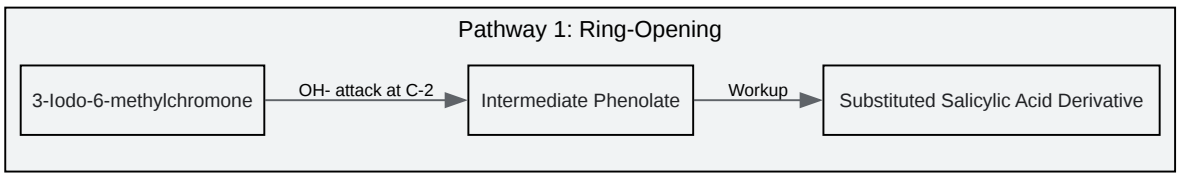
Observed Issue	Potential Cause	Recommended Action
Complete loss of starting material with no identifiable desired product.	Rapid degradation of the chromone ring.	- Re-evaluate the strength and nucleophilicity of your base. - Lower the reaction temperature significantly. - Perform a time-course study to find the optimal reaction time.
Formation of multiple unidentified polar products.	A mixture of ring-opened and rearranged products.	- Use a weaker base or a buffered system to maintain a lower pH. - Employ aprotic solvents to disfavor the Favorskii rearrangement if ring-opening is the desired pathway.
Low yield of the desired C-3 substituted product.	Competition between nucleophilic substitution and degradation.	- Increase the concentration of your nucleophile relative to the base. - Consider using a palladium-catalyzed cross-coupling reaction as an alternative to direct nucleophilic substitution.

Potential Degradation Pathways

The following diagrams illustrate the two most likely degradation pathways for **3-Iodo-6-methylchromone** under basic conditions.



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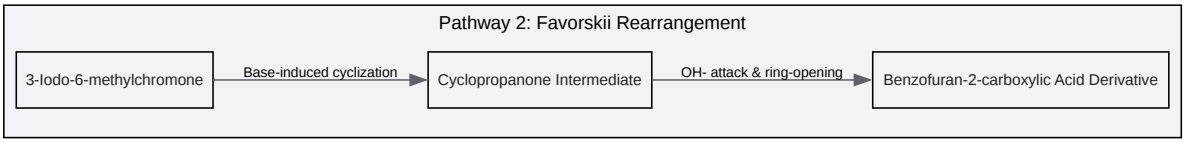
Caption: Nucleophilic attack at C-2 leading to ring-opening.



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Caption: Favorskii rearrangement leading to a ring-contracted product.

Experimental Protocol: Stability Study of **3-Iodo-6-methylchromone**

This protocol provides a general framework for assessing the stability of **3-Iodo-6-methylchromone** under basic conditions.

Objective: To determine the rate of degradation and identify the major degradation products of **3-Iodo-6-methylchromone** in a buffered basic solution.

Materials:

- **3-Iodo-6-methylchromone**
- Buffer solution (e.g., pH 10 carbonate-bicarbonate buffer)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (for HPLC mobile phase)
- HPLC system with a UV detector
- LC-MS system for product identification

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Procedure:

- Stock Solution Preparation: Prepare a 1 mg/mL stock solution of **3-Iodo-6-methylchromone** in acetonitrile.
- Reaction Setup: In a series of vials, add the appropriate volume of the stock solution to the pre-warmed buffer solution to achieve a final concentration of 50 µg/mL.
- Incubation: Incubate the vials at a constant temperature (e.g., 37°C).
- Time Points: At designated time points (e.g., 0, 1, 2, 4, 8, and 24 hours), withdraw an aliquot from one of the vials.
- Quenching: Immediately quench the reaction by adding an equal volume of 0.1% formic acid in acetonitrile. This will neutralize the base and prevent further degradation.
- HPLC Analysis: Analyze the quenched samples by reverse-phase HPLC. Use a C18 column and a gradient elution method with a mobile phase consisting of water and acetonitrile with 0.1% formic acid.
- Data Analysis: Quantify the peak area of the remaining **3-Iodo-6-methylchromone** at each time point. Plot the percentage of remaining compound against time to determine the degradation kinetics.
- Product Identification: Analyze the samples from the later time points by LC-MS to identify the mass of the degradation products.

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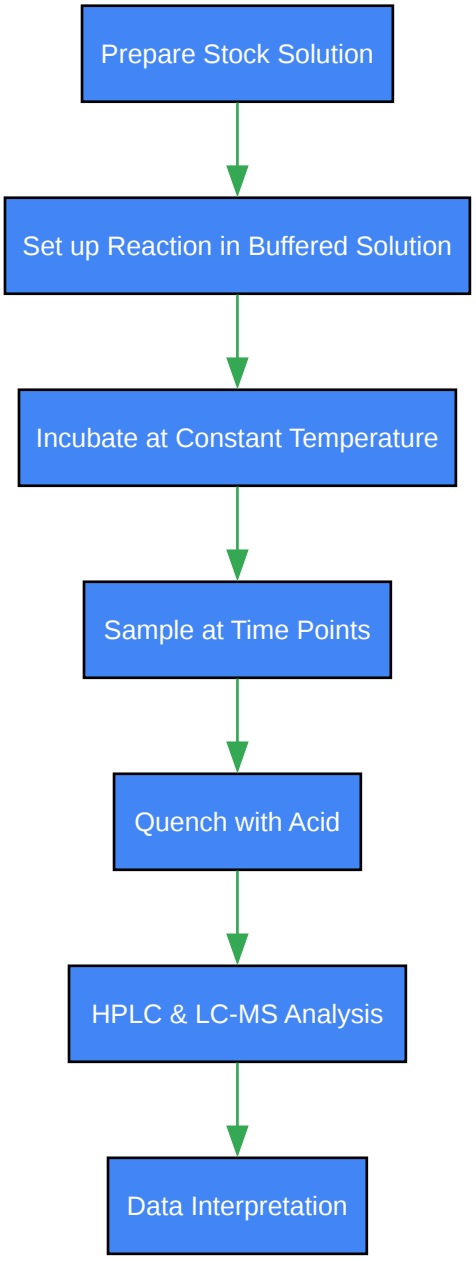

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Caption: Workflow for the stability study of **3-Iodo-6-methylchromone**.

Data Presentation

The results of the stability study can be summarized in a table similar to the one below.

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Time (hours)	% Remaining 3-Iodo-6-methylchromone	Major Degradation Product(s) (by LC-MS)
0	100	-
1	85	Product A (m/z = X)
2	72	Product A, Product B (m/z = Y)
4	50	Product A, Product B
8	25	Product A, Product B
24	<5	Product A, Product B

References

- Purechemistry. (2023, February 23). Favorskii rearrangement reaction, mechanism and affecting factors. Purechemistry. [Link]
- Organic Chemistry Portal. Favorskii Reaction. [Link]
- Wikipedia. Favorskii rearrangement. [Link]
- Professor Dave Explains. (2022, January 26). Favorskii Rearrangement. YouTube. [Link]
- Chemguide. nucleophilic substitution - halogenoalkanes and water. [Link]
- Organic Chemistry Tutor. Favorskii Rearrangement. [Link]
- Chemguide. nucleophilic substitution - halogenoalkanes and hydroxide ions. [Link]
- Doc Brown's Chemistry. hydrolysis halogenoalkanes hydroxide ion SN1 SN2 nucleophilic substitution reaction mechanisms to give alcohols reagents reaction conditions organic synthesis. [Link]
- Kaushik, P., Shakil, N. A., & Rana, V. S. (2021). Synthesis, Biological Evaluation, and QSAR Studies of 3-Iodochromone Derivatives as Potential Fungicides. Frontiers in Chemistry, 9, 649591. [Link]

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- ResearchGate. A highly efficient strategy for the synthesis of 3-substituted salicylic acids by either directed ortho-lithiation or halogen–metal exchange of substituted MOM protected phenols followed by carboxylation. [Link]
- Keglevich, G., et al. (2022). Three-Component Reaction of 3-Formyl-6-Methylchromone, Primary Amines, and Secondary Phosphine Oxides: A Synthetic and Mechanistic Study. ACS Omega, 7(51), 48149–48157. [Link]
- ResearchGate. Ring Opening Ring Closure Reactions with 3-Substituted Chromones under Nucleophilic Conditions. [Link]
- Sadia Malik. (2021, February 28). Hydrolysis of haloalkanes. YouTube. [Link]
- Journal of the Indian Chemical Society. DERIVATIVES OF SALICYLIC ACID. Part XIII. Chlorosalicylic Acids and Their Methyl Ethers. [Link]
- Chemguide. Explaining nucleophilic substitution between halogenoalkanes and hydroxide ions. [Link]
- Sciforum. FORCED DEGRADATION STUDIES ON AGENTS OF THERAPEUTIC INTEREST. [Link]
- da Silva, A. J. M., & da Silva, F. C. (2011). Hypervalent Iodine–Mediated Ring Contraction Reactions. Molecules, 16(12), 10408-10423. [Link]
- Chemical Review and Letters. Synthesis of azo compounds containing salicylic acid and its derivatives. [Link]
- A Level Chemistry Revision Sheets. Nucleophilic Substitution with OH - Reaction Mechanism Notes. [Link]
- Doc Brown's Chemistry. mechanism of hydrolysis of haloalkanes with water classification tertiary secondary primary halogenoalkane reactivity trends investigations with silver nitrate alkyl halides advanced A level organic chemistry revision notes. [Link]
- ResearchGate. (PDF) Salicylic Acid Synthesis Methods: A Review. [Link]

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- FuseSchool - Global Education. (2015, May 10). Nucleophilic substitution reactions with hydroxide and water. YouTube. [Link]
- Ibrahim, M. A. (2008). Ring transformation of chromone-3-carboxylic acid under nucleophilic conditions. ARKIVOC, 2008(17), 192-204. [Link]
- Chemistry Stack Exchange. Regioselectivity in iodolactonisation of γ,δ-unsaturated carboxylic acid. [Link]
- Freesciencelessons. (2022, March 28). A Level Chemistry Revision "Hydrolysis of Haloalkanes by Nucleophilic Substitution". YouTube. [Link]
- National Institutes of Health. General Method for Synthesis of Salicylic Acids from Phenols via Pd-Catalyzed Silanol-Directed C–H Carboxylation. [Link]

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Sources

- 1. chemimpex.com [chemimpex.com]
- 2. researchgate.net [researchgate.net]
- 3. purechemistry.org [purechemistry.org]
- 4. Favorskii Reaction [organic-chemistry.org]
- 5. Favorskii rearrangement - Wikipedia [en.wikipedia.org]
- 6. m.youtube.com [m.youtube.com]
- 7. organicchemistrytutor.com [organicchemistrytutor.com]
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